

Technical Guide: Physicochemical Properties of Chlorodiethylphosphine

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Compound of Interest

Compound Name: Chlorodiethylphosphine

CAS No.: 686-69-1

Cat. No.: B1584981

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and density of **chlorodiethylphosphine** (CAS No. 686-69-1), a key intermediate in various chemical syntheses. This document outlines its core physicochemical properties, details experimental protocols for their determination, and presents a generalized workflow for such characterization.

Core Physicochemical Data

The boiling point and density of **chlorodiethylphosphine** are critical parameters for its handling, purification, and use in synthetic chemistry. The following table summarizes these properties based on available literature data.

Property	Value	Conditions
Boiling Point	131-134 °C	At 760 mmHg (Atmospheric Pressure)
Density	1.023 g/mL	At 25 °C
1.0233 g/cm ³	At 20 °C	

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical research. The following sections describe standardized methodologies applicable to **chlorodiethylphosphine**. Given the air and moisture sensitivity of **chlorodiethylphosphine**, all procedures should be conducted under an inert atmosphere (e.g., nitrogen or argon).^[1]

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[2] For a compound like **chlorodiethylphosphine**, several methods can be employed.

1. Simple Distillation Method:

This method is suitable when a sufficient quantity of the sample (typically >5 mL) is available.^{[2][3]}

- Apparatus: A standard simple distillation apparatus is assembled, including a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distilling flask.
- Procedure:
 - The distilling flask is charged with **chlorodiethylphosphine** and a few boiling chips or a magnetic stir bar to ensure smooth boiling.
 - The liquid is heated gently.

- The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and there is a steady rate of distillation. This temperature represents the boiling point.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.
[\[2\]](#)

2. Thiele Tube Method (Micro-Boiling Point Determination):

This method is ideal for small sample volumes.[\[3\]](#)[\[4\]](#)

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
- Procedure:
 - A small amount of **chlorodiethylphosphine** is placed in the small test tube.
 - The sealed capillary tube is inverted and placed into the test tube with the open end submerged in the liquid.
 - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing mineral oil.
 - The Thiele tube is heated gently, causing a stream of bubbles to emerge from the capillary tube.
 - Heating is discontinued, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.[\[3\]](#)

Determination of Density

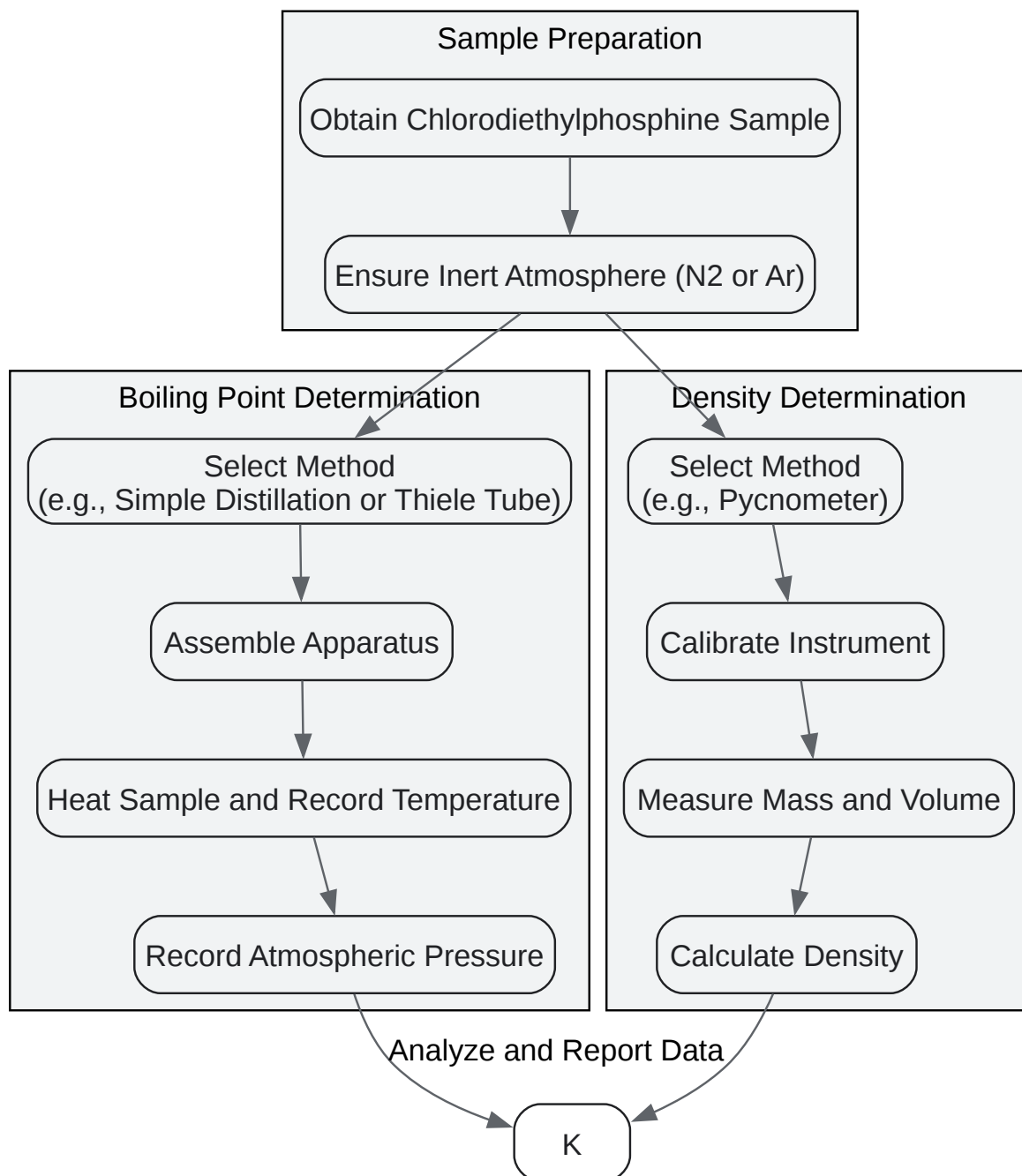
The density of a substance is its mass per unit volume. For liquids like **chlorodiethylphosphine**, this can be determined using a pycnometer or a digital density meter.

1. Pycnometer Method:

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately determined.
 - The pycnometer is filled with distilled water of a known temperature and its mass is recorded. This allows for the calibration of the pycnometer's volume.
 - The pycnometer is emptied, dried, and then filled with **chlorodiethylphosphine** at the same temperature.
 - The mass of the pycnometer filled with **chlorodiethylphosphine** is determined.
 - The density is calculated by dividing the mass of the **chlorodiethylphosphine** by the volume of the pycnometer.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the boiling point and density of a liquid chemical compound.



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Caption: Generalized workflow for determining the boiling point and density of a liquid.

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